Application Notes & Protocols: Ethylamine Hydriodide for Perovskite Defect Passivation

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Compound of Interest

Compound Name:	*Ethylamine hydriodide*
CAS No.:	*506-58-1*
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Introduction: The Imperative of Defect Passivation in Perovskite Photovoltaics

Metal halide perovskites have emerged as a revolutionary material in the field of photovoltaics, with power conversion efficiencies (PCEs) now rivaling those of conventional silicon-based solar cells.[1] This remarkable progress is largely attributed to their exceptional optoelectronic properties, including high absorption coefficients, long charge-carrier diffusion lengths, and tunable bandgaps. However, the solution-based fabrication methods commonly used to create polycrystalline perovskite thin films inevitably introduce a high density of structural and electronic defects.[2][3][4]

These defects, manifesting as vacancies, interstitials, and grain boundaries, act as non-radiative recombination centers, trapping charge carriers and dissipating energy as heat rather than generating electrical current.[3][5] This process is a primary factor limiting the open-circuit voltage (VOC) and overall efficiency of perovskite solar cells (PSCs). Furthermore, these defect sites can serve as initiation points for material degradation, compromising the long-term stability of the devices.

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Defect passivation, the process of neutralizing these detrimental trap states, has become one of the most critical strategies for advancing PSC performance and stability.[1][3][6] Among a variety of passivating agents, small organic ammonium halides have proven particularly effective. This guide provides a detailed technical overview and experimental protocols for the application of **Ethylamine Hydriodide** ($CH_3CH_2NH_3I$, or EAI) as a potent agent for passivating defects in state-of-the-art perovskite solar cells.

The Nature of Defects in Polycrystalline Perovskite Films

To appreciate the mechanism of passivation, one must first understand the defects being targeted. In a typical 3D perovskite structure (ABX_3), defects can arise from:

- Halide (X-site) Vacancies: Iodine vacancies (V_I^-) are among the most common and detrimental defects, creating deep-level traps within the bandgap.
- Uncoordinated Lead (B-site) Ions: At the surface and grain boundaries, lead (Pb^{2+}) ions may not be fully coordinated by six halide ions, resulting in "dangling bonds" that act as Lewis acid sites and trap electrons.
- Organic Cation (A-site) Vacancies: The volatile nature of organic cations like methylammonium (MA^+) or formamidinium (FA^+) can lead to their loss during thermal annealing, creating vacancies.
- Grain Boundaries: The interfaces between adjacent perovskite crystals are disordered regions ripe with all the aforementioned point defects, acting as major highways for non-radiative recombination.

The Dual-Action Passivation Mechanism of Ethylamine Hydriodide (EAI)

Ethylamine hydriodide is a simple yet highly effective molecule for perovskite passivation due to its dual-functionality. The ethylammonium (EA^+) cation and the iodide (I^-) anion work in concert to heal the most prevalent defects.

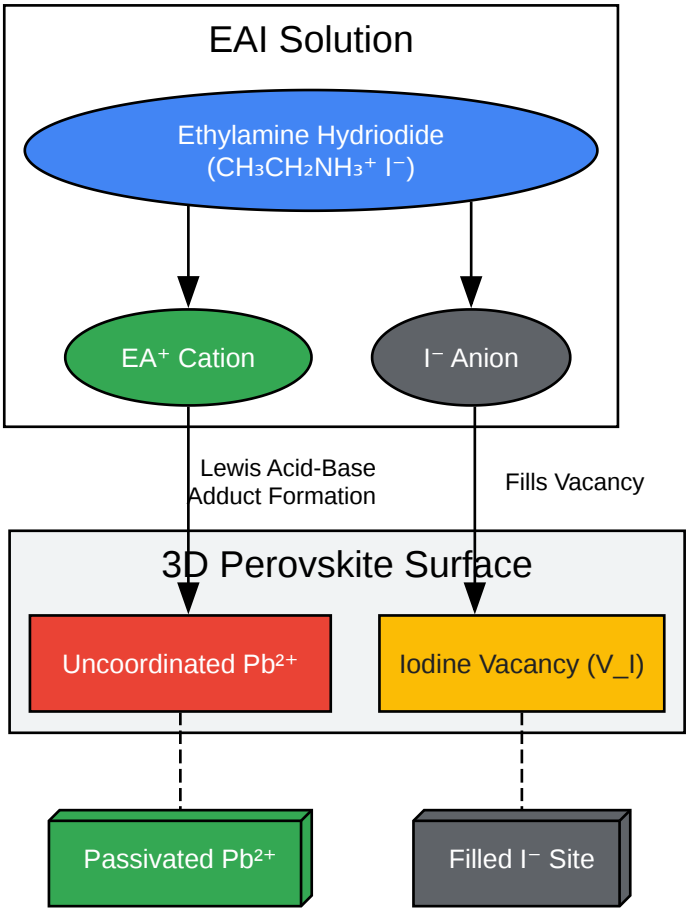
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- Anionic Passivation: The iodide (I^-) from EAI directly fills iodine vacancies in the perovskite lattice, reducing the density of these deep-level trap states.
- Cationic Passivation: The ethylammonium (EA^+) cation acts as a Lewis base. Its -NH_3^+ group can coordinate with the undercoordinated Pb^{2+} ions (Lewis acid sites) at the perovskite surface and grain boundaries, effectively neutralizing these electron traps.[5]
- Formation of 2D/3D Heterostructures: The EA^+ cation is larger than typical A-site cations like MA^+ or FA^+.[1] Due to steric hindrance, it cannot easily be incorporated into the bulk 3D perovskite lattice. Instead, upon post-treatment, EAI tends to react with excess PbI_2 or the perovskite surface to form a thin, wide-bandgap 2D perovskite layer (EA_2PbI_4) on top of the 3D film.[7][8] This 2D capping layer not only passivates surface defects but also acts as a hydrophobic barrier, significantly enhancing the material's resistance to moisture-induced degradation.[9]

Below is a diagram illustrating the key passivation interactions at a perovskite surface.

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EAI Passivation Mechanism at Perovskite Surface



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Caption: EAI dissociates to passivate both cationic (Pb^{2+}) and anionic (I^-) defects.

Experimental Protocols

This section provides step-by-step methodologies for preparing and applying EAI for perovskite passivation. These protocols assume the user has already fabricated a 3D perovskite film (e.g., $Cs_xFA_{1-x}PbI_3$) on a suitable substrate.

Protocol: Preparation of EAI Passivation Solution

Objective: To prepare a stock solution of EAI in isopropanol (IPA) for post-treatment of perovskite films.

Materials:

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- **Ethylamine hydriodide** (EAI) powder (>99.5% purity)
- Anhydrous Isopropanol (IPA)
- Milli-Q water
- Nitrogen-filled glovebox
- Analytical balance
- Volumetric flask
- Magnetic stirrer and stir bar
- 0.22 µm PTFE syringe filter

Procedure:

- Environment: Perform all steps inside a nitrogen-filled glovebox to minimize moisture and oxygen exposure.
- Weighing: Weigh 10 mg of EAI powder using an analytical balance.
- Dissolution: Transfer the EAI powder to a clean, dry 10 mL volumetric flask. Add approximately 8 mL of anhydrous IPA.
- Mixing: Place a small magnetic stir bar in the flask and stir the solution on a magnetic stirrer at 300 RPM for at least 1 hour at room temperature, or until the EAI is fully dissolved.
- Final Volume: Once dissolved, add anhydrous IPA to the flask to reach the 10 mL mark. This creates a stock solution with a concentration of 1 mg/mL.
- Filtration: Before use, draw the required amount of solution into a syringe and pass it through a 0.22 µm PTFE filter to remove any particulates.

Causality Note: IPA is chosen as the solvent due to its orthogonality with the common perovskite precursor solvents (like DMF/DMSO) and its suitable volatility, which allows for controlled application and evaporation during spin-coating and annealing. The concentration (1-

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10 mg/mL) is a critical parameter; too low may result in incomplete passivation, while too high can lead to excessive 2D perovskite formation, which can impede charge transport.

Protocol: EAI Post-Treatment of Perovskite Films

Objective: To apply the EAI solution to a pre-fabricated 3D perovskite film to passivate surface and grain boundary defects.

Materials:

- Pre-fabricated perovskite film on substrate
- EAI in IPA solution (e.g., 1 mg/mL)
- Spin coater inside a nitrogen-filled glovebox
- Hotplate inside a nitrogen-filled glovebox
- Micropipette

Procedure:

- Preparation: Ensure the 3D perovskite film has been fabricated and annealed according to its specific protocol. Allow the film to cool to room temperature.
- Application: Place the perovskite substrate onto the chuck of the spin coater. Using a micropipette, dispense 100 µL of the EAI/IPA solution onto the center of the film, ensuring complete coverage.
- Spin-Coating: Immediately start the spin-coating program:
  - Speed: 4000 RPM
  - Duration: 30 seconds
  - Acceleration: 2000 RPM/s
- Annealing: Quickly transfer the substrate to a hotplate pre-heated to 100 °C. Anneal the film for 10 minutes.

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- Cooling: After annealing, remove the substrate from the hotplate and allow it to cool to room temperature before proceeding with the deposition of subsequent layers (e.g., hole transport layer).



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Caption: Workflow for the post-treatment passivation of perovskite films using EAI.

Validation of Passivation Efficacy

To confirm that the EAI treatment has successfully passivated defects, a suite of characterization techniques should be employed. A comparison between a "control" (un-passivated) device and an "EAI-treated" device is essential.

Spectroscopic and Microscopic Characterization

- Steady-State and Time-Resolved Photoluminescence (PL/TRPL): Successful passivation reduces non-radiative recombination pathways. This directly results in a significant increase in the steady-state PL intensity and a longer average carrier lifetime (τavg) as measured by TRPL.[10][11]

- X-ray Photoelectron Spectroscopy (XPS): High-resolution scans of the Pb 4f and I 3d core levels can provide chemical evidence of passivation. A shift in the Pb 4f binding energy can indicate the coordination of the EA^+ cation to undercoordinated Pb^{2+}.[8][10]

- Kelvin Probe Force Microscopy (KPFM): This technique maps the surface potential of the film. A more uniform surface potential after EAI treatment suggests a reduction in the density of charged defect states.[12]

Electrical Characterization

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- Space-Charge-Limited Current (SCLC) Measurement: This method quantifies the trap density of states (t-DOS). An electron-only device (e.g., FTO/TiO_2/Perovskite/PCBM/Ag) is fabricated. By analyzing the dark J-V curve, the trap-filled limit voltage (VTFL) can be determined, from which the t-DOS is calculated. A lower VTFL and calculated t-DOS for the EAI-treated device directly validates defect passivation.[10]

Expected Outcomes & Data Interpretation

The successful application of EAI passivation should yield significant improvements across multiple performance metrics. The table below summarizes typical results for a high-efficiency FA-based perovskite solar cell.

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Parameter	Control Device	EAI-Treated Device	Rationale for Improvement
PCE (%)	21.5%	23.5%	Overall improvement from reduced recombination.
VOC (V)	1.12 V	1.18 V	Suppression of non-radiative recombination at interfaces.
JSC (mA/cm²)	24.1 mA/cm²	24.3 mA/cm²	Minor improvement, passivation primarily affects voltage.
FF (%)	79.5%	82.0%	Reduced trap-assisted recombination improves charge extraction.
PL Lifetime (τavg)	450 ns	1500 ns	Direct evidence of reduced non-radiative recombination centers.[5]
Trap Density (t-DOS)	2.5 x 10^{16} cm^{-3}	8.0 x 10^{15} cm^{-3}	Direct quantification of the reduction in electronic trap states.
T_{80} Stability (hours)	400 hours	>1000 hours	2D capping layer enhances moisture and thermal stability. [9]

T_{80} denotes the time for the device to retain 80% of its initial PCE under continuous illumination at maximum power point.

Conclusion and Future Outlook

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Ethylamine hydriodide serves as a powerful and straightforward tool for mitigating the detrimental impact of defects in perovskite solar cells. Its dual-action mechanism simultaneously heals both anionic and cationic defects while forming a protective 2D capping layer, leading to substantial gains in both device efficiency and operational stability. The protocols outlined in this guide provide a robust framework for researchers to implement this strategy effectively.

Future work in this area will likely focus on combining EAI with other passivation agents for synergistic effects, exploring derivatives of EAI with different alkyl chain lengths for fine-tuning the 2D/3D interface[2], and adapting the process for scalable manufacturing techniques beyond spin-coating. By continuing to refine these passivation strategies, the scientific community moves ever closer to realizing the full commercial potential of perovskite photovoltaic technology.

References

- Title: Atomic-level passivation mechanism of ammonium salts enabling highly efficient perovskite solar cells Source: ResearchGate URL:[Link]
- Title: The Chemical Foundation of Advanced Perovskite Solar Cells: The Role of 2-(4-Fluorophenyl)ethylamine Hydroiodide Source: NINGBO INNO PHARMCHEM CO.,LTD. URL: [Link]
- Title: Recent progress in stabilizing perovskite solar cells through two-dimensional modification Source: Applied Physics Reviews URL:[Link]
- Title: Enhanced perovskite solar cell performance via defect passivation with ethylamine alcohol chlorides additive Source: ResearchGate URL:[Link]
- Title: Enhancing Perovskite Solar Cell Performance through Propylamine Hydroiodide Passivation Source: MDPI URL:[Link]
- Title: Characterization of perovskite films passivated by different methods Source: ResearchGate URL:[Link]
- Title: Characterization of the perovskite films and interface with o-PDEAI 2 Source: ResearchGate URL:[Link]

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- Title: Interfacial Passivation Engineering of Perovskite Solar Cells with Fill Factor over 82% and Outstanding Operational Stability on n-i-p Architecture Source: ACS Energy Letters URL:[Link]
- Title: Surface Modification of Methylamine Lead Halide Perovskite with Aliphatic Amine Hydroiodide Source: PubMed URL:[Link]
- Title: Defect Passivation Scheme toward High-Performance Halide Perovskite Solar Cells Source: National Institutes of Health (NIH) URL:[Link]
- Title: Defect Passivation Scheme toward High-Performance Halide Perovskite Solar Cells Source: MDPI URL:[Link]
- Title: Detailed protocol for fabrication of perovskite solar cells Source: YouTube URL:[Link]

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Sources

- 1. pubs.aip.org [pubs.aip.org]
- 2. mdpi.com [mdpi.com]
- 3. Defect Passivation Scheme toward High-Performance Halide Perovskite Solar Cells - PubMed [pubmed.ncbi.nlm.nih.gov]
- 4. researchgate.net [researchgate.net]
- 5. researchgate.net [researchgate.net]
- 6. Defect Passivation Scheme toward High-Performance Halide Perovskite Solar Cells - PMC [pmc.ncbi.nlm.nih.gov]
- 7. researchgate.net [researchgate.net]
- 8. pubs.acs.org [pubs.acs.org]
- 9. nbinno.com [nbinno.com]
- 10. researchgate.net [researchgate.net]

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- 11. Surface Modification of Methylamine Lead Halide Perovskite with Aliphatic Amine Hydroiodide - PubMed [pubmed.ncbi.nlm.nih.gov]
- 12. researchgate.net [researchgate.net]
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